

Spectroscopic Validation of Methyl 3-cyclohexyl-3-oxopropanoate: A Comparative Analytical Guide

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Compound of Interest

Compound Name: *Methyl 3-cyclohexyl-3-oxopropanoate*
CAS No.: 64670-15-1
Cat. No.: B1600675

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Executive Summary & Core Directive

Methyl 3-cyclohexyl-3-oxopropanoate (

, MW: 184.23 g/mol) is a critical

-keto ester intermediate used in the synthesis of statins and diverse pharmaceutical heterocycles.^[1] Its analysis is frequently complicated by keto-enol tautomerism, which creates "ghost peaks" in spectra that can be mistaken for impurities by inexperienced analysts.^{[1][2]}

This guide provides a definitive spectroscopic framework to validate this molecule. Unlike standard certificates of analysis (CoA), this document compares the Methyl ester product against its common supply-chain alternative, the Ethyl analog, and details the specific spectroscopic signatures required to distinguish the tautomeric forms.^[2]

The Analytical Challenge: Tautomerism

In solution, this molecule exists in dynamic equilibrium:

- Keto Form: Thermodynamic product, dominant in polar aprotic solvents.[1][2]
- Enol Form: Stabilized by intramolecular hydrogen bonding (cis-enol), significant in non-polar solvents like

[1]

Comparative Analysis: Methyl vs. Ethyl Analogs

A frequent error in drug development supply chains is the substitution or cross-contamination of **Methyl 3-cyclohexyl-3-oxopropanoate** with Ethyl 3-cyclohexyl-3-oxopropanoate.[1][2] While chemically similar, their distinct NMR signatures are the primary method of differentiation.

Table 1: Comparative H NMR Performance (, 400 MHz)

Feature	Methyl Ester (Target)	Ethyl Ester (Alternative)	Differentiation Logic
Ester Alkyl	Singlet (3.73 ppm)	Quartet (4.19 ppm) + Triplet (1.28 ppm)	The methyl singlet is sharp and unique.[1] The ethyl group shows characteristic splitting.[1]
-Methylene (Keto)	Singlet (3.50 ppm)	Singlet (3.48 ppm)	Indistinguishable; cannot be used for ID. [1][2]
Enol Vinyl Proton	Singlet (~5.0 ppm)	Singlet (~4.98 ppm)	Both show enolization; shifts are nearly identical.[1][2]
Cyclohexyl Methine	Multiplet (2.45-2.55 ppm)	Multiplet (2.45-2.55 ppm)	Overlapping regions; not diagnostic.[1][2]

“

*Critical Insight: If your spectrum shows a quartet at ~4.2 ppm, your sample is contaminated with the Ethyl analog.[1] Pure **Methyl 3-cyclohexyl-3-oxopropanoate** must show a clean singlet at ~3.7 ppm integrating to exactly 3 protons relative to the cyclohexyl ring.[1]*

Detailed Spectroscopic Validation

Nuclear Magnetic Resonance (¹H NMR)

NMR is the "Gold Standard" for this molecule because it quantifies the keto-enol ratio, which serves as a secondary purity check.[1][2]

Experimental Protocol: Equilibrium-State NMR

Objective: To obtain a spectrum where tautomeric exchange is slow enough to resolve distinct species.

- Solvent Selection: Use Chloroform-d (

).

- Reasoning:

allows the intramolecular H-bond of the enol form to persist, resulting in a distinct, sharp signal.

disrupts this bond, often broadening peaks or shifting the equilibrium entirely to the keto form, masking structural details.[1]

- Sample Prep: Dissolve 15 mg of sample in 0.6 mL

.

- Acquisition:

- Pulse Angle: 30°[1]

- Relaxation Delay (D1): 5 seconds (Crucial for accurate integration of the slow-relaxing enol protons).[2]
- Scans: 16.

The Tautomeric Signature (Diagnostic Peaks)

- Keto Form (Major, ~85%):
 - 3.50 (s, 2H,
): The active methylene.[1]
- Enol Form (Minor, ~15%):
 - 12.1 (s, 1H,
): Broad, deshielded due to H-bonding.[1]
 - 5.01 (s, 1H,
): The vinylic proton.[1]

Infrared Spectroscopy (FT-IR)

IR is used to confirm functional groups but has lower resolution for purity than NMR.[1][2]

- Ester C=O: Sharp band at 1745 cm
.[1]
- Ketone C=O: Sharp band at 1715 cm
.[1]
- Enol Signature: A broad, diffuse band between 3200–2600 cm
(H-bonded OH) and a shoulder at 1650 cm
(Conjugated C=O/C=C).[1]
 - Note: Absence of the 1650 cm

shoulder indicates degradation or hydrolysis.^[1]

Mass Spectrometry (GC-MS)

Method: Electron Impact (EI, 70 eV).^[1]^[2] Molecular Ion (

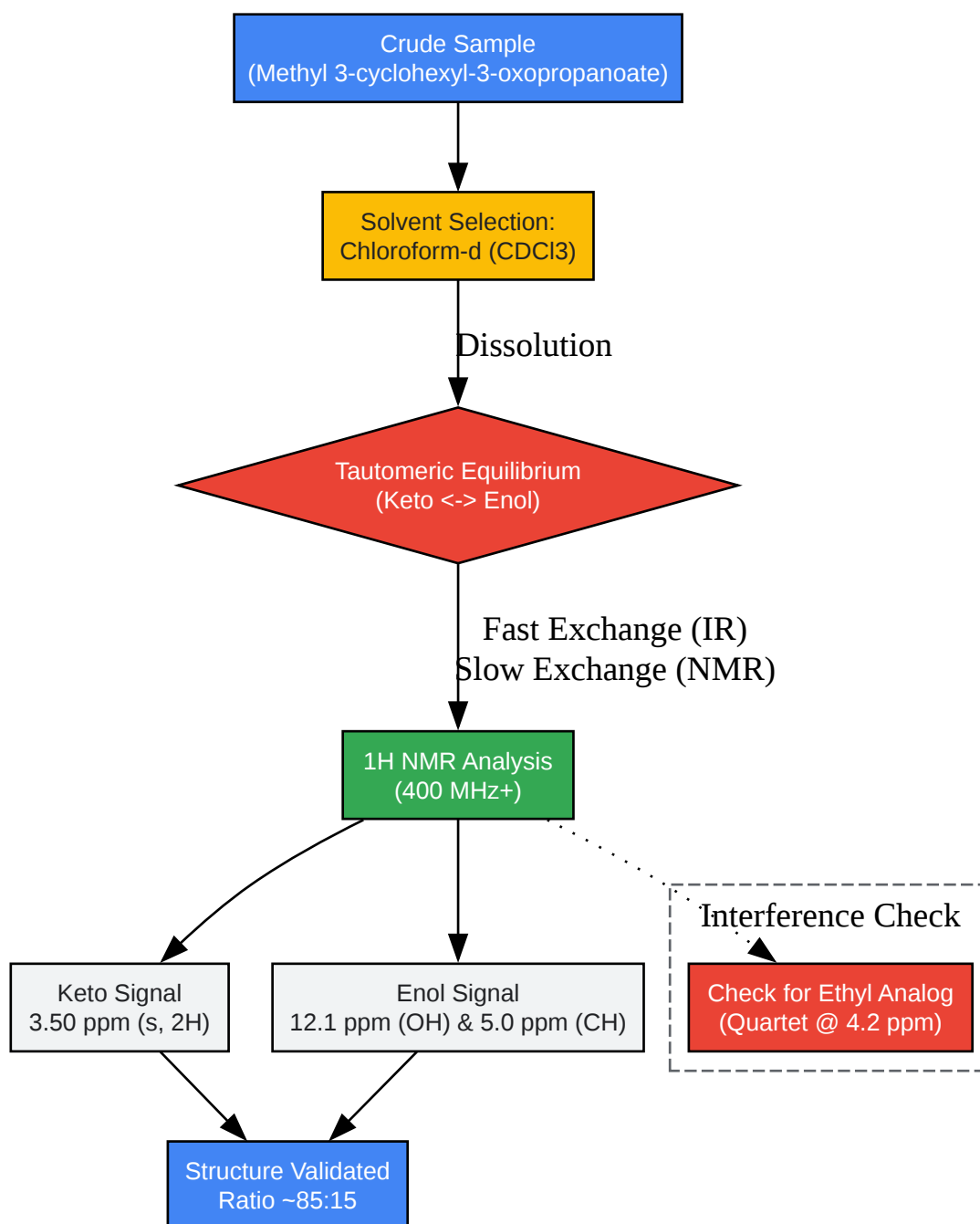
): 184 m/z.^[1]

Fragmentation Pathway:

- m/z 184 (): Weak signal.
- m/z 153 (): Loss of methoxy group.^[1]
- m/z 101 (): Loss of cyclohexyl ring.^[1]
- m/z 83 (): Cyclohexyl cation (often the base peak or very strong).^[1]
- m/z 55: Cyclohexenyl cation (ring fragmentation).

Visualizing the Analytical Workflow

The following diagram illustrates the logical flow for validating the structure, specifically addressing the tautomeric equilibrium that confuses automated software.



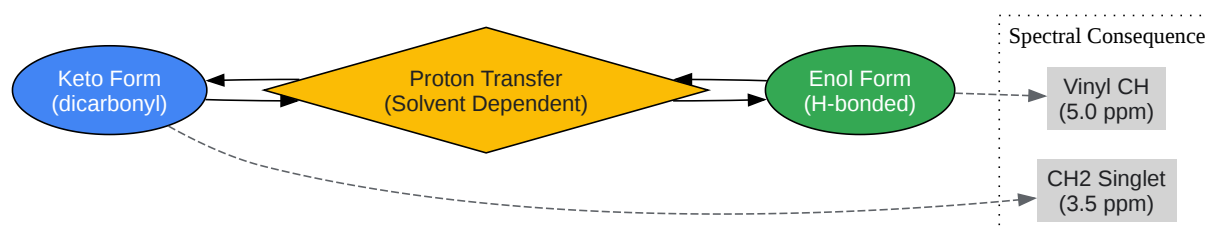
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Caption: Analytical workflow prioritizing solvent selection to resolve keto-enol signals and exclude ethyl ester contaminants.

Tautomeric Mechanism & Spectral Impact[1]

Understanding the mechanism is vital for interpreting the "ghost peaks" at 12 ppm and 5 ppm.

[1]



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Caption: Dynamic equilibrium between Keto and Enol forms. Non-polar solvents stabilize the Enol form via intramolecular H-bonding.[1]

References

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